

# A Comparative Analysis of Weed Control Spectrums: Snapshot TG vs. Gallery

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Snapshot TG

CAS No.: 113691-20-6

Cat. No.: B15194753

[Get Quote](#)

A detailed guide for researchers and agricultural scientists on the pre-emergent herbicidal activities of **Snapshot TG** and Gallery, supported by experimental data.

This guide provides a comprehensive comparison of two widely used pre-emergent herbicides, **Snapshot TG** and Gallery. The objective is to offer a clear, data-driven analysis of their respective weed control spectrums to inform research and field application decisions. This comparison is based on product specifications and supported by findings from scientific studies.

## Active Ingredients and Mode of Action

An understanding of the active components of each herbicide is fundamental to comprehending their weed control capabilities.

- **Gallery®:** The herbicidal activity of Gallery is derived from a single active ingredient, isoxaben.[1][2] Isoxaben is a pre-emergent herbicide that primarily controls broadleaf weeds by inhibiting the biosynthesis of cellulose in developing seedlings.[1] This disruption of cell wall formation ultimately prevents the emergence of susceptible weeds.

- Snapshot® TG: This herbicide utilizes a combination of two active ingredients: trifluralin and isoxaben.[3][4] This dual-action formulation broadens the weed control spectrum. Trifluralin is effective against annual grasses and some small-seeded broadleaf weeds by inhibiting mitosis (cell division) in the root tips. The inclusion of isoxaben provides robust control over a wide range of broadleaf weeds, similar to Gallery.

## Weed Control Spectrum: A Tabular Comparison

The following table summarizes the weed control spectrum of **Snapshot TG** and Gallery based on product labels and research findings. It is important to note that the efficacy of control can be influenced by factors such as application rate, soil type, and environmental conditions.

| Weed Species                   | Common Name        | Gallery (isoxaben) | Snapshot TG (trifluralin + isoxaben) |
|--------------------------------|--------------------|--------------------|--------------------------------------|
| <b>Broadleaf Weeds</b>         |                    |                    |                                      |
| <i>Stellaria media</i>         | Chickweed          | ✓                  | ✓                                    |
| <i>Capsella bursa-pastoris</i> | Shepherd's-purse   | ✓                  | ✓                                    |
| <i>Senecio vulgaris</i>        | Common Groundsel   | ✓                  | ✓                                    |
| <i>Lamium amplexicaule</i>     | Henbit             | ✓                  | ✓                                    |
| <i>Cardamine hirsuta</i>       | Hairy Bittercress  | ✓                  | ✓                                    |
| <i>Oxalis stricta</i>          | Yellow Woodsorrel  | ✓                  | ✓                                    |
| <i>Portulaca oleracea</i>      | Common Purslane    | ✓                  | ✓                                    |
| <i>Trifolium repens</i>        | White Clover       | ✓                  | ✓                                    |
| <i>Plantago major</i>          | Broadleaf Plantain | ✓                  | ✓                                    |
| <i>Taraxacum officinale</i>    | Dandelion          | ✓                  | ✓                                    |
| <i>Amaranthus retroflexus</i>  | Pigweed            | ✓                  | ✓                                    |
| <i>Chenopodium album</i>       | Lambsquarters      | ✓                  | ✓                                    |
| <i>Galinsoga parviflora</i>    | Gallant Soldier    | ✓                  | ✓                                    |
| <i>Ambrosia artemisiifolia</i> | Common Ragweed     | ✓                  | ✓                                    |
| <i>Sonchus oleraceus</i>       | Annual Sowthistle  | ✓                  | ✓                                    |
| <b>Grassy Weeds</b>            |                    |                    |                                      |
| <i>Digitaria sanguinalis</i>   | Large Crabgrass    | ✓                  |                                      |
| <i>Setaria faberi</i>          | Giant Foxtail      | ✓                  |                                      |
| <i>Poa annua</i>               | Annual Bluegrass   | ✓                  |                                      |

---

|                        |               |   |
|------------------------|---------------|---|
| Echinochloa crus-galli | Barnyardgrass | ✓ |
|------------------------|---------------|---|

---

- ✓ - Indicates reported control of the weed species.
- Note: This table is not exhaustive and represents a selection of commonly encountered weeds. Always consult the product label for a complete list of controlled weeds.

## Supporting Experimental Data

A study conducted at the University of Kentucky evaluated the efficacy of several pre-emergent herbicides in field-grown landscape crops. The results provide a direct comparison of isoxaben (the active ingredient in Gallery) and a combination of isoxaben and trifluralin (as found in Snapshot).

### Key Findings:

- Isoxaben alone (Gallery): Provided excellent control of most broadleaf weeds (93%) at 6 weeks after treatment. However, its control of certain grasses like giant foxtail and some broadleaf weeds like galinsoga and velvetleaf was poorer (<70%) by 12 weeks after treatment.<sup>[5]</sup>
- Isoxaben + trifluralin (Snapshot): This combination provided excellent, full-season control of nearly all broadleaf and grass weeds.<sup>[5]</sup> The addition of trifluralin significantly enhanced the control of annual grasses compared to isoxaben alone.

## Experimental Protocols

The following outlines a general methodology for conducting pre-emergent herbicide efficacy trials in ornamental settings, based on common practices described in the cited literature.

**Objective:** To evaluate and compare the efficacy of pre-emergent herbicides for the control of target weed species in container-grown or field-grown ornamental plants.

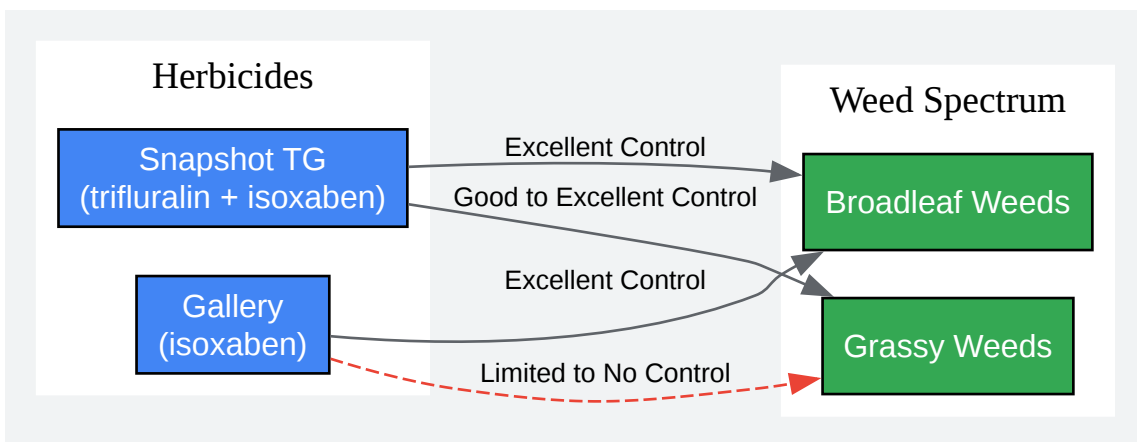
### Materials and Methods:

- **Experimental Design:** A randomized complete block design is typically employed with multiple replications (e.g., 4-5 blocks) for each herbicide treatment and an untreated control.

- Plot Preparation: Experimental plots are established in a uniform area with consistent soil type and weed pressure. For container studies, a consistent potting mix is used. The area is cleared of existing weeds before herbicide application.
- Herbicide Application:
  - Herbicides are applied at calibrated rates according to the manufacturer's recommendations.
  - Granular formulations (like **Snapshot TG**) are applied uniformly over the soil surface using a calibrated spreader.
  - Liquid formulations are applied using a backpack sprayer with a specified nozzle type and pressure to ensure even coverage.
- Activation: Following application, the plots are irrigated (e.g., with 0.5 inches of water) to activate the herbicides, moving them into the soil profile where weed seeds germinate.[4]
- Data Collection:
  - Weed Control Efficacy: Weed counts or visual ratings of weed control (e.g., on a scale of 0-100%, where 0 = no control and 100 = complete control) are recorded at specified intervals (e.g., 30, 60, and 90 days after treatment).
  - Phytotoxicity: Ornamental plant injury is visually assessed at the same intervals using a scale (e.g., 0-10, where 0 = no injury and 10 = plant death).
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine significant differences between herbicide treatments.

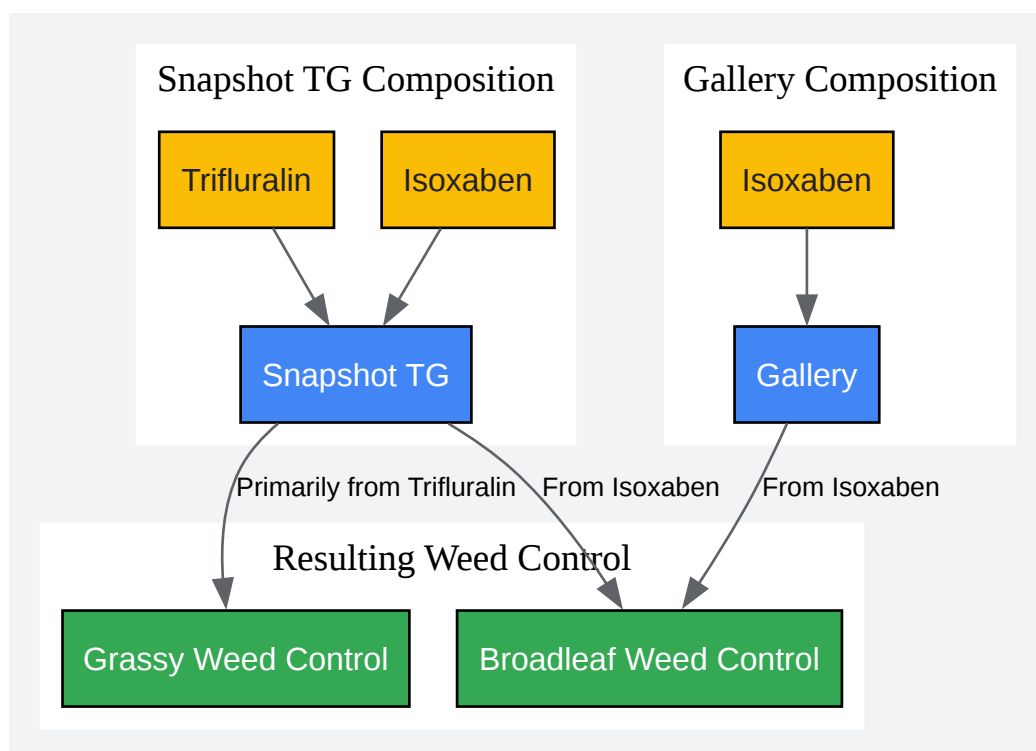
## Visualized Comparison and Logic

The following diagrams illustrate the logical relationship between the herbicides and their weed control spectrums.



[Click to download full resolution via product page](#)

Caption: Comparative weed control spectrum of **Snapshot TG** and Gallery.



[Click to download full resolution via product page](#)

Caption: Contribution of active ingredients to the weed control spectrum.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [2. vtechworks.lib.vt.edu](https://www.vtechworks.lib.vt.edu) [vtechworks.lib.vt.edu]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. hgic.clemson.edu](https://www.hgic.clemson.edu) [hgic.clemson.edu]
- [5. researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [A Comparative Analysis of Weed Control Spectrums: Snapshot TG vs. Gallery]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15194753/docs#a-comparative-analysis-of-weed-control-spectrums-snapshot-tg-vs-gallery>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)